

Application Notes: Preparation of CAY10471 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10471

Cat. No.: B1668647

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Introduction

CAY10471, also known as TM30089, is a potent and highly selective antagonist of the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), also designated as the Prostaglandin D2 receptor 2 (DP2).[1][2] Prostaglandin D2 (PGD2) is a key lipid mediator involved in allergic inflammation, and its effects are transduced through two primary G-protein coupled receptors: DP1 and CRTH2/DP2.[1] While DP1 activation is often associated with anti-inflammatory effects, CRTH2 activation promotes pro-inflammatory responses, including the migration and activation of T helper type 2 (Th2) lymphocytes, eosinophils, and basophils.[3] **CAY10471** demonstrates high selectivity for the human CRTH2/DP2 receptor with a K_i value of 0.6 nM, compared to 1,200 nM for the DP1 receptor and >10,000 nM for the Thromboxane A2 (TP) receptor.[1] This selectivity makes it a valuable tool for studying the specific role of the CRTH2 signaling pathway in inflammatory and allergic diseases like asthma.[4]

This document provides a detailed protocol for the preparation of a stock solution of **CAY10471** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Quantitative Data Summary

A summary of the key physical and chemical properties of **CAY10471** is provided in the table below for easy reference.

Property	Value	References
Formal Name	(+)-3-[[[4-fluorophenyl)sulfonyl]methylamino]-1,2,3,4-tetrahydro-9H-carbazole-9-acetic acid	[1]
Molecular Formula	C ₂₁ H ₂₁ FN ₂ O ₄ S	[1]
Formula Weight	416.5 g/mol	[1]
Purity	≥95%	[1]
Formulation	A crystalline solid	[1]
Solubility in DMSO	Approx. 30 mg/mL	[1]
Calculated Molarity (at 30 mg/mL)	Approx. 72.03 mM	
Storage of Solid	-20°C	[1]
Stability of Solid	≥ 4 years (when stored as directed)	[1]
Storage of DMSO Stock Solution	-20°C for long-term (months)	

Experimental Protocols

Materials and Equipment

- **CAY10471** (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **CAY10471** is a potent bioactive compound. Handle with care and avoid direct contact with skin and eyes.
- DMSO is a powerful solvent that can readily penetrate the skin and may carry dissolved substances with it.[5] Always wear appropriate gloves and handle in a well-ventilated area or chemical fume hood.
- Review the Safety Data Sheet (SDS) for **CAY10471** and DMSO before beginning work.

Stock Solution Preparation Protocol (Example: 10 mM Stock)

This protocol describes the preparation of a 10 mM stock solution. The calculations can be adjusted to prepare a stock solution of a different concentration, not exceeding the maximum solubility of 30 mg/mL.

Step 1: Calculation of Required Mass

To prepare a specific volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example for 1 mL of 10 mM stock:

- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 416.5 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 4.165 \text{ mg}$

Step 2: Weighing the Compound

- Place a sterile microcentrifuge tube or vial on the analytical balance and tare it.
- Carefully weigh out the calculated amount of **CAY10471** (e.g., 4.165 mg) directly into the tube.

Step 3: Dissolving the Compound

- Add the required volume of DMSO to the tube containing the **CAY10471** solid. For the example above, add 1 mL of DMSO.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid overheating.

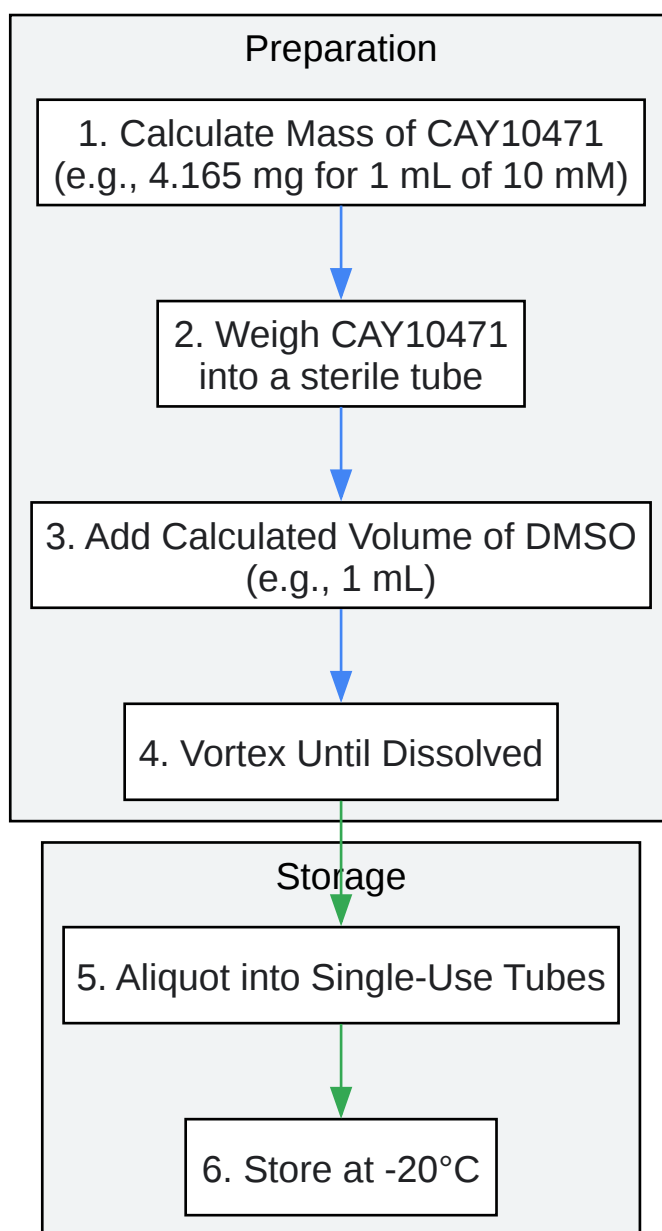
Step 4: Storage and Handling

- Label the tube clearly with the compound name (**CAY10471**), concentration (10 mM), solvent (DMSO), and date of preparation.
- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C in a dark, dry place. While many compounds are stable in DMSO at -20°C, it is good practice to minimize exposure to light and moisture.[6]

Note on Further Dilutions: When preparing working solutions for biological experiments, further dilutions of the DMSO stock should be made in the appropriate aqueous buffer or cell culture medium immediately before use. Ensure the final concentration of DMSO in the assay is low (typically <0.5%) as it can have physiological effects at higher concentrations.

Visualizations

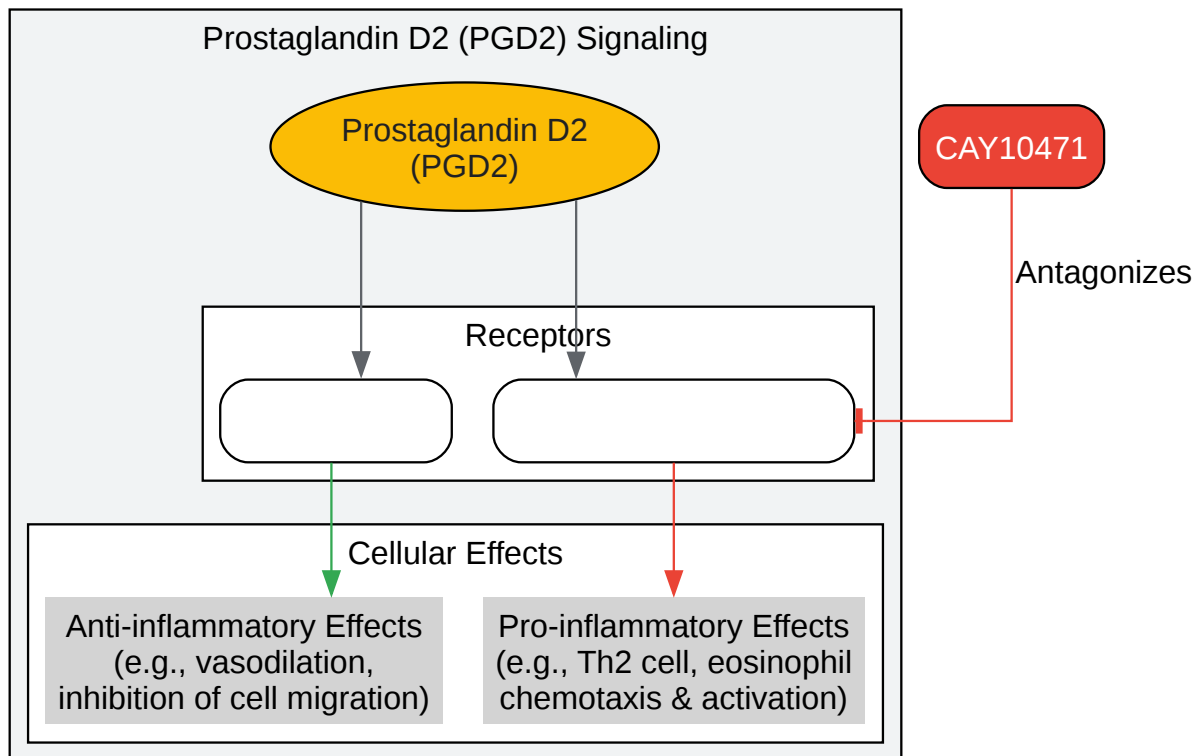
Experimental Workflow



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Caption: Workflow for **CAY10471** Stock Solution Preparation.

CAY10471 Mechanism of Action in the PGD2 Signaling Pathway



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Caption: **CAY10471** selectively antagonizes the pro-inflammatory CRTH2/DP2 receptor.

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- To cite this document: BenchChem. [Application Notes: Preparation of CAY10471 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668647#how-to-prepare-cay10471-stock-solution-with-dmsol]

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